

Technical Monograph: DLin-MC4-DMA

Physicochemical & Functional Profile

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *DLin-MC4-dma*

Cat. No.: *B10857436*

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Executive Summary

DLin-MC4-DMA (CAS: 1226909-66-5) is a synthetic ionizable cationic lipid belonging to the dilinoleyl "M-series" class. It is a structural homolog of the clinically approved DLin-MC3-DMA (Onpattro™), distinguished by an extended alkyl spacer between the hydrophilic amine headgroup and the hydrophobic linker.

While DLin-MC3-DMA became the industry standard for hepatic siRNA delivery, **DLin-MC4-DMA** serves as a critical reference point in Structure-Activity Relationship (SAR) studies. Its distinct pKa (6.93) compared to MC3 (6.44) provides mechanistic insight into how linker length modulates ionization behavior, endosomal escape efficiency, and tissue tropism.

Core Physicochemical Data

Property	Specification
Chemical Formula	C ₄₄ H ₈₁ NO ₂
Molecular Weight	656.12 g/mol
CAS Number	1226909-66-5
IUPAC Name	(6Z,9Z,28Z,31Z)-heptatriaconta-6,9,28,31-tetraen-19-yl 5-(dimethylamino)pentanoate
Apparent pKa	6.93 (TNS assay)
Solubility	Soluble in Ethanol, DMSO, Chloroform

Structural Logic & Mechanistic Implications

The "Spacer" Effect on pKa

The defining feature of **DLin-MC4-DMA** is the 5-carbon ester linker (pentanoate), which provides a 4-carbon spacer between the ester oxygen and the dimethylamino headgroup. In contrast, MC3 utilizes a butanoate linker (3-carbon spacer).

- Inductive Withdrawal: The ester group is electron-withdrawing. In MC3, the amine is closer to the ester (3 carbons), causing a stronger reduction in electron density at the nitrogen, lowering the pKa to ~6.44.
- The MC4 Shift: By adding one methylene group () in MC4, the amine is moved further from the electron-withdrawing ester. This diminishes the inductive effect, resulting in a higher pKa of 6.93.

Impact on Endosomal Escape

The efficacy of ionizable lipids relies on the "Goldilocks" pKa range (6.2 – 6.5).

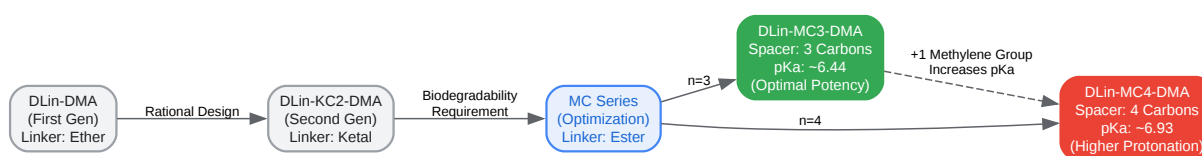
- LNP Formation (pH 4.0): At acidic pH, the lipid is positively charged, binding anionic RNA.
- Circulation (pH 7.4): The lipid is near-neutral, reducing toxicity and preventing opsonization.

- Endosome (pH 5.5 - 6.0): The lipid must rapidly protonate to interact with the anionic endosomal membrane (ion pairing), inducing hexagonal phase transition and cytosolic release.

Critical Insight: **DLin-MC4-DMA**'s pKa of 6.93 renders it more protonated at physiological pH (7.4) compared to MC3. This increased cationic character in circulation can lead to faster clearance or altered biodistribution, often resulting in lower hepatic gene silencing potency compared to MC3, as demonstrated in seminal SAR studies (Semple et al., 2010).

Structural Pathway Diagram

The following diagram illustrates the SAR logic and the critical "Spacer" difference.



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Figure 1: Structural evolution of DLin lipids. The transition from MC3 to MC4 involves a single methylene extension, drastically altering ionization profiles.

Experimental Protocol: LNP Formulation with DLin-MC4-DMA

This protocol describes the generation of siRNA-loaded LNPs using **DLin-MC4-DMA** via staggered herringbone microfluidic mixing (e.g., NanoAssemblr or similar).

Materials

- Ionizable Lipid: **DLin-MC4-DMA** (Stock: 10 mg/mL in Ethanol).[1]
- Helper Lipids: DSPC, Cholesterol, PEG-DMG (2000).[2]
- Payload: siRNA or mRNA (in 25mM Sodium Acetate buffer, pH 4.0).

- Aqueous Buffer: 25mM Sodium Acetate, pH 4.0.
- Dialysis Buffer: 1X PBS, pH 7.4.

Molar Ratios

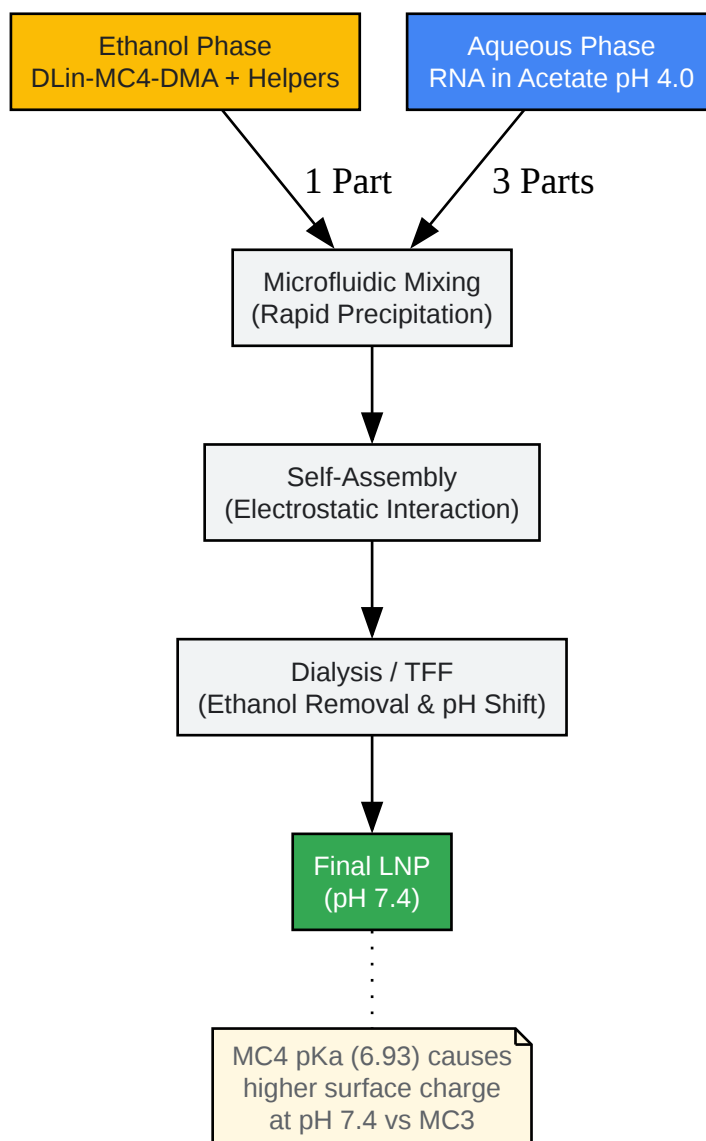
Standard formulation ratio (Mol %): 50:10:38.5:1.5 (Ionizable:DSPC:Chol:PEG-DMG)[2]

Step-by-Step Workflow

- Lipid Mix Preparation:
 - Combine lipids in ethanol to achieve total lipid concentration of 10-15 mM.
 - Ensure **DLin-MC4-DMA** is fully solubilized (vortex gently).
- N/P Ratio Calculation:
 - Target N/P ratio: 3 (Nitrogen on lipid to Phosphate on RNA).
 - Calculation:
- Microfluidic Mixing:
 - Flow Rate Ratio (FRR): 3:1 (Aqueous:Ethanol).
 - Total Flow Rate (TFR): 12 mL/min (scale-dependent).
 - Inject organic phase (lipids) and aqueous phase (RNA) simultaneously.
- Dialysis (Critical for pKa Adjustment):
 - Collect the output (approx. 25% ethanol).
 - Dialyze against 1X PBS (pH 7.4) for 12-16 hours at 4°C using 10kDa MWCO cassettes.
 - Why: This removes ethanol and raises the pH, neutralizing the **DLin-MC4-DMA** surface charge (though less effectively than MC3 due to higher pKa).

- Characterization:
 - Size/PDI: Dynamic Light Scattering (DLS). Expected: 60-90 nm, PDI < 0.1.
 - Encapsulation Efficiency: RiboGreen assay (with and without Triton X-100).

Formulation Logic Diagram



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Figure 2: Microfluidic assembly workflow highlighting the physicochemical shift during dialysis.

Troubleshooting & Quality Control

Observation	Probable Cause	Corrective Action
Particle Size > 120nm	Slow mixing speed or high lipid concentration.	Increase Total Flow Rate (TFR) or dilute RNA stock.
PDI > 0.2	Aggregation due to ethanol retention.	Ensure immediate dilution or rapid dialysis post-mixing.
Low Encapsulation (<80%)	Incorrect N/P ratio.	Verify concentration of DLin-MC4-DMA stock; ensure pH 4.0 buffer is accurate.
Precipitation	Buffer pH too high during mixing.	Ensure aqueous buffer is pH 4.0 (Acetate) to fully protonate MC4.

References

- Semple, S. C., et al. (2010). Rational design of cationic lipids for siRNA delivery. Nature Biotechnology. [[Link](#)]
 - Context: The foundational paper establishing the "MC" series and the correl
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- Jayaraman, M., et al. (2012). Maximizing the Potency of siRNA Lipid Nanoparticles for Hepatic Gene Silencing In Vivo. Angewandte Chemie International Edition. [[Link](#)]
 - Context: Further elaboration on the structure-activity rel
- ◦ Context: Verification of CAS and Molecular Formula.[3]

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Sources

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- [2. Comparison of DLin-MC3-DMA and ALC-0315 for siRNA delivery to hepatocytes and hepatic stellate cells - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/122690966/)
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